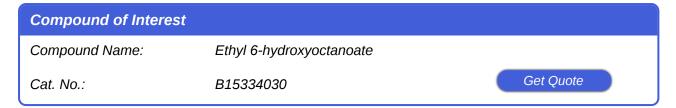


An In-depth Technical Guide to the Chemical Properties of Ethyl 6-Hydroxyoctanoate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **ethyl 6-hydroxyoctanoate**. The information is curated for professionals in research and development, particularly those in the pharmaceutical and chemical industries.

Core Chemical Properties

Ethyl 6-hydroxyoctanoate is an organic compound classified as a hydroxy ester. Its structure consists of an eight-carbon chain (octanoate) with a hydroxyl group at the sixth position and an ethyl ester group at the carboxyl end. This bifunctional nature makes it a valuable intermediate in organic synthesis.

Quantitative Data Summary



| Property | Value | Source(s) |
|-------------------|---|-----------|
| CAS Number | 4066-95-9 | [1][2] |
| Molecular Formula | C10H20O3 | [1][2] |
| Molecular Weight | 188.26 g/mol | [1] |
| Boiling Point | Data not readily available | _ |
| Density | Data not readily available | |
| Solubility | Expected to have moderate aqueous solubility due to the hydroxyl group. | [3] |

Synthesis and Experimental Protocols

While detailed, step-by-step synthetic procedures for **ethyl 6-hydroxyoctanoate** are not extensively documented in readily available literature, its role as a precursor in the synthesis of other molecules, such as 8-chloro-6-hydroxyoctanoic acid ethyl ester, provides insight into its preparation. A plausible synthetic route involves the reduction of a corresponding ketoester.

Illustrative Experimental Protocol: Reduction of Ethyl 6-Oxooctanoate

The synthesis of **ethyl 6-hydroxyoctanoate** can be achieved through the reduction of ethyl 6-oxooctanoate. The following is a generalized protocol based on common chemical reductions.

Materials:

- Ethyl 6-oxooctanoate
- Sodium borohydride (NaBH₄)
- Methanol or Ethanol
- · Diethyl ether or Ethyl acetate
- Saturated aqueous ammonium chloride (NH₄Cl) solution



- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve ethyl 6-oxooctanoate in methanol or ethanol in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution in an ice bath to 0°C.
- Slowly add sodium borohydride (NaBH₄) portion-wise to the stirred solution, maintaining the temperature at 0°C.
- After the addition is complete, allow the reaction mixture to stir at 0°C for an additional hour, then warm to room temperature and stir for another 2-3 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride (NH₄Cl).
- Remove the solvent under reduced pressure using a rotary evaporator.
- Extract the aqueous residue with diethyl ether or ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate (MgSO₄), filter, and concentrate under reduced pressure to yield the crude ethyl 6-hydroxyoctanoate.
- The crude product may be purified by column chromatography on silica gel.



Spectroscopic Data

Detailed NMR and other spectroscopic data for **ethyl 6-hydroxyoctanoate** are not widely published. However, ¹H-NMR and ¹³C-NMR are standard methods for the structural confirmation of this compound. The expected ¹H-NMR spectrum would show characteristic signals for the ethyl group, the methylene protons adjacent to the ester and hydroxyl groups, and the remaining methylene protons in the aliphatic chain.

Biological Activity and Applications

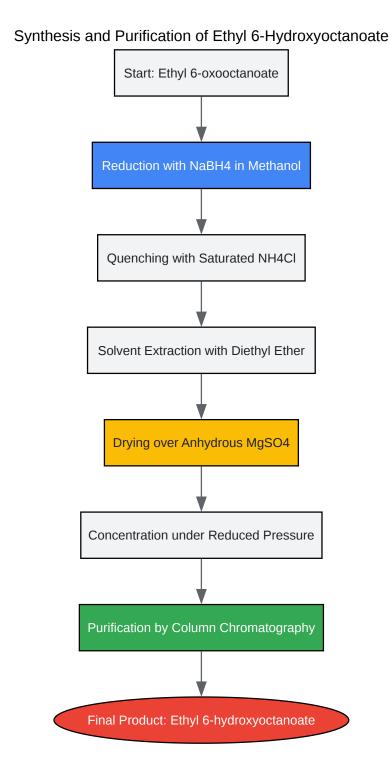
Ethyl 6-hydroxyoctanoate is a key intermediate in the synthesis of more complex and biologically active molecules.[3] Its primary documented application is as a precursor in the synthesis of (R)-lipoic acid, a potent antioxidant.[3] The chirality of the hydroxyl group at the C-6 position is crucial for the stereoselective synthesis of the target active pharmaceutical ingredient.

The compound is also of interest in the study of enzyme-catalyzed reactions, particularly those involving alcohol dehydrogenases and carbonyl reductases for the production of chiral alcohols from ketones.[3]

Visualized Workflows and Relationships Synthesis Workflow

The following diagram illustrates a general workflow for the synthesis and purification of **ethyl 6-hydroxyoctanoate** from its corresponding ketoester.





Click to download full resolution via product page

Caption: A generalized workflow for the synthesis of **ethyl 6-hydroxyoctanoate**.



Structure-Function Relationship

The following diagram illustrates the relationship between the key functional groups of ethyl 6hydroxyoctanoate and its chemical reactivity and applications.

Ethyl 6-Hydroxyoctanoate Hydroxyl Group at C-6 Ethyl Ester Group Esterification, Hydrolysis Oxidation, Esterification, Chlorination **Chemical Reactivity** Precursor for Lipoic Acid

Structure-Function Relationship of Ethyl 6-Hydroxyoctanoate

Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Synthetic Applications

Email: info@benchchem.com or Request Quote Online.

References

1. 4066-95-9 Ethyl 6-hydroxyoctanoate AKSci 8922FQ [aksci.com]



- 2. Docetaxel Impurity 72 Protheragen [protheragen.ai]
- 3. 8-Chloro-6-hydroxyoctanoic acid ethyl ester | 1070-65-1 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties
 of Ethyl 6-Hydroxyoctanoate]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b15334030#ethyl-6-hydroxyoctanoate-chemicalproperties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com